

Daphnoretin botanical origin Thymelaeaceae family

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Compound Focus: Daphnoretin

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Botanical Origin and Chemical Profile

Daphnoretin (Molecular Formula: C19H12O7, Average Mass: 352.298 g·mol⁻¹ [1] [2]) is found in several genera of the Thymelaeaceae family. The table below summarizes its primary botanical sources:

Botanical Source	Plant Part(s) with Daphnoretin	Traditional/Folk Uses
<i>Wikstroemia indica</i> (L.) C.A. Mey. [3] [1] [4]	Stems, roots	Treatment of arthritis, bronchitis, cancer, and syphilis.
<i>Daphne gnidium</i> [5] [6]	Leaves, stems	Hair care, treatment of skin diseases, and as an abortifacient.
<i>Stellera chamaejasme</i> [1]	Information not specified in sources	Information not specified in sources.

The Thymelaeaceae family is a cosmopolitan family of flowering plants comprising about 50 genera and 500 species, including many trees and shrubs [5] [7]. Many species in this family are known to be poisonous to mammals due to the presence of compounds like daphnane esters and coumarins [8] [7].

Summary of Key Pharmacological Activities

Recent scientific investigations have validated and expanded on the traditional uses of **daphnoretin**'s source plants. The following table summarizes its core bioactivities and potential therapeutic applications:

Pharmacological Activity	Observed Effects / Potential Therapeutic Application	Key Findings (In vitro/In vivo)
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| **Antitumor / Antiproliferative** [3] [4] | Chronic Myeloid Leukemia (CML), Hepatocellular Carcinoma (HCC), others. | - Induces megakaryocytic differentiation in K562 and HEL leukemia cells [3].

- Induces apoptosis in HCC cells; nano-formulations developed to improve efficacy [4]. | | **Anti-inflammatory & Neuroprotective** [9] | Spinal Cord Injury (SCI), Neuropathic Pain. | - Inhibits NF-κB pathway activation [9].
- Reduces pro-inflammatory cytokines (TNF-α, IL-1β) [9].
- Improves motor function in SCI mouse models [9]. | | **Antiviral** [3] [10] | Hepatitis B Virus (HBV). | Suppresses hepatitis B virus expression in human hepatoma cells, potentially via protein kinase C (PKC) activation [3] [10]. | | **Immunomodulatory** [3] | Modulation of Dendritic Cells. | Modulates dendritic cell development toward atypical maturation with impaired allostimulatory functions [3]. |

Molecular Mechanisms of Action

Daphnoretin exerts its effects through multiple molecular pathways. The diagram below synthesizes its key mechanisms as identified in the search results, particularly its anti-inflammatory and antitumor activities.



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Key signaling pathways modulated by **daphnoretin**, based on mechanisms identified in recent studies [3] [9].

Detailed Experimental Protocols

For researchers looking to replicate or build upon key findings, here are the methodologies from pivotal studies.

Protocol for Megakaryocytic Differentiation in Leukemia Cells [3]

This protocol is used to investigate **daphnoretin** as a potential differentiation therapy agent for chronic myeloid leukemia (CML).

- **Cell Lines:** K562 (CML-derived) and HEL 92.1.7 (erythroleukemia-derived) cells.
- **Culture Conditions:** Maintained in RPMI 1640 medium supplemented with 10% fetal bovine serum, 2 mM L-glutamine, and antibiotics at 37°C in a 5% CO₂ incubator.
- **Treatment:** Cells are treated with **daphnoretin** (e.g., 0.25 - 1.00 µM) or a vehicle control (DMSO) for 24-72 hours. 12-O-tetradecanoylphorbol-13-acetate (TPA) can be used as a positive control for differentiation.
- **Growth & Viability Assessment:**
 - **Cell Counting:** Use trypan blue dye exclusion assay with a hemocytometer to count viable cells.
 - **Metabolic Activity:** Use a Cell Counting Kit-8 (CCK-8). Incubate cells with CCK-8 solution for 3 hours and measure absorbance at 450 nm.
- **Differentiation Analysis:**
 - **Morphology:** Cytocentrifuge cells onto slides, stain with Liu's stain, and examine under a light microscope for enlarged, multinucleated cells.
 - **Surface Markers:**
 - **Flow Cytometry:** Stain cells with fluorescently conjugated antibodies against megakaryocytic markers CD41 and CD61. Analyze using a flow cytometer.
 - **Immunofluorescence:** Stain cells with CD41/CD61 antibodies and a nuclear stain (Hoechst 33342). Visualize using a fluorescence microscope.
 - **Mechanism (STAT3):** Evaluate phosphorylation of STAT3 using Western blot analysis.

Protocol for Anti-inflammatory Effects in Spinal Cord Injury (SCI) [9]

This protocol evaluates the neuroprotective and anti-inflammatory effects of **daphnoretin** in a mouse model of SCI.

- **Animal Model:** Mouse SCI model (e.g., contusion or compression model).
- **Dosing:** Administer **daphnoretin** (200 mg/kg in 200 μ L) or vehicle via intraperitoneal injection immediately after SCI, and then once daily.
- **Functional Assessment:**
 - Use the **Basso Mouse Scale (BMS) Score** and **BMS Subscore** to evaluate locomotor function. Perform assessments at multiple time points post-injury (e.g., days -1, 1, 3, 7, 14, 21, 28, 40, and 60).
- **Tissue Collection & Analysis:**
 - **Immunofluorescence:** On day 7 post-SCI, perfuse animals and collect spinal cord tissue. Section the lumbar spinal cord and stain with antibodies against **Iba1** (microglia marker) and **GFAP** (astrocyte marker) to observe glial cell activation.
 - **Cytokine Measurement:**
 - **PCR:** Isolate RNA from the spinal dorsal horn to measure mRNA levels of TNF- α and IL-1 β .
 - **ELISA:** Use homogenized spinal cord tissue or cell culture supernatant to quantify protein levels of TNF- α and IL-1 β .
 - **Western Blot:** Analyze protein from spinal cord tissue or microglial cells (e.g., BV2 cell line) to detect levels of **p-NF- κ B/NF- κ B** and **p-I κ B α /I κ B α** .
- **In Vitro Validation (BV2 Microglia):**
 - Treat BV2 cells with **daphnoretin** and an inflammatory stimulus like **LPS**. Use PCR, ELISA, and Western blot as described above to confirm the inhibition of the NF- κ B pathway and cytokine production.

Formulation Strategies to Overcome Limitations

A significant challenge in the therapeutic application of **daphnoretin** is its **poor water solubility and rapid clearance from the bloodstream** [4]. To address this, advanced formulation strategies are being explored:

- **Nano-Preparation Approach:** A double-targeted nanomicelle system has been developed [4].
 - **Composition:** Glycyrrhetic acid-polyethylene glycol-block-poly (D,L-lactic acid) / polyethylene glycol-block-poly (D,L-lactic acid)-**daphnoretin** (GPP/PP-DAP).
 - **Method:** Prepared using the **thin-film hydration method**.
 - **Mechanism:** The hydrophilic PEG shell prolongs circulation time. The GA ligand actively targets **glycyrrhetic acid receptors (GA-R)**, which are overexpressed in liver tumor tissue, enhancing site-specific delivery.
 - **Outcome:** This system demonstrated superior tumor inhibition and liver-targeting efficiency in hepatocellular carcinoma models compared to free **daphnoretin** [4].

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References

1. Daphnoretin [en.wikipedia.org]
2. Daphnoretin | C₁₉H₁₂O₇ [chemspider.com]
3. Naturally Occurring Bicoumarin Compound Daphnoretin ... [pmc.ncbi.nlm.nih.gov]
4. A nano-preparation approach to enable the delivery of ... [frontiersin.org]
5. Daphnoretin - an overview [sciencedirect.com]
6. Daphnetin: A bioactive natural coumarin with diverse ... [frontiersin.org]
7. Thymelaeaceae [en.wikipedia.org]
8. Thymelaeaceae in Flora of North America @ efloras.org [efloras.org]
9. Daphnoretin inhibited SCI-induced inflammation and ... [pmc.ncbi.nlm.nih.gov]
10. Daphnoretin (Dephnoretin) | PKC Activator [medchemexpress.com]

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